

Proper Disposal Procedures for 2-Chloro-4-hexylthiophene

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Compound of Interest

Compound Name: 2-Chloro-4-hexylthiophene

Cat. No.: B15396711

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For Researchers, Scientists, and Drug Development Professionals

This document provides essential safety and logistical information for the proper disposal of **2-Chloro-4-hexylthiophene**, a chemical requiring careful handling due to its hazardous properties. Adherence to these procedures is critical for ensuring laboratory safety and environmental protection.

I. Immediate Safety and Handling Precautions

Before handling **2-Chloro-4-hexylthiophene**, it is imperative to be familiar with its associated hazards. This chemical is a flammable liquid and vapor, harmful if swallowed, and can cause serious eye and skin irritation.^{[1][2][3]} It is also recognized as being harmful to aquatic life with long-lasting effects.^{[1][2]}

Personal Protective Equipment (PPE):

- **Gloves:** Handle with appropriate chemical-resistant gloves. Gloves must be inspected prior to use and disposed of in accordance with good laboratory practices.^[1]
- **Eye Protection:** Wear safety glasses with side-shields or chemical goggles.
- **Skin and Body Protection:** Use protective clothing to prevent skin contact.

Handling:

- Use in a well-ventilated area, preferably within a chemical fume hood.
- Keep away from heat, sparks, open flames, and hot surfaces. No smoking.[1][2][3][4]
- Use only non-sparking tools and take precautionary measures against static discharge.[1][2][4]
- Ground and bond containers when transferring material.[2][3][4]
- Avoid breathing vapors or mist.[2][4]
- Wash hands thoroughly after handling.[1][2][4]

II. Quantitative Data: Physical and Chemical Properties

The following table summarizes key quantitative data for **2-Chloro-4-hexylthiophene** and related compounds, providing a basis for safe handling and storage decisions.

Property	Value	Source
Molecular Formula	C ₁₀ H ₁₅ ClS	Hoffman Fine Chem
Molecular Weight	202.748 g/mol	Hoffman Fine Chem
Appearance	Light brown liquid	Fisher Scientific
Odor	Stench	Fisher Scientific
Melting Point	-71.9 °C / -97.4 °F	Fisher Scientific
Boiling Point	127 - 129 °C / 260.6 - 264.2 °F @ 760 mmHg	Fisher Scientific
Flash Point	22 °C / 71.6 °F	Fisher Scientific
Vapor Pressure	10.66 hPa @ 20 °C	Fisher Scientific
Specific Gravity	1.280	Fisher Scientific

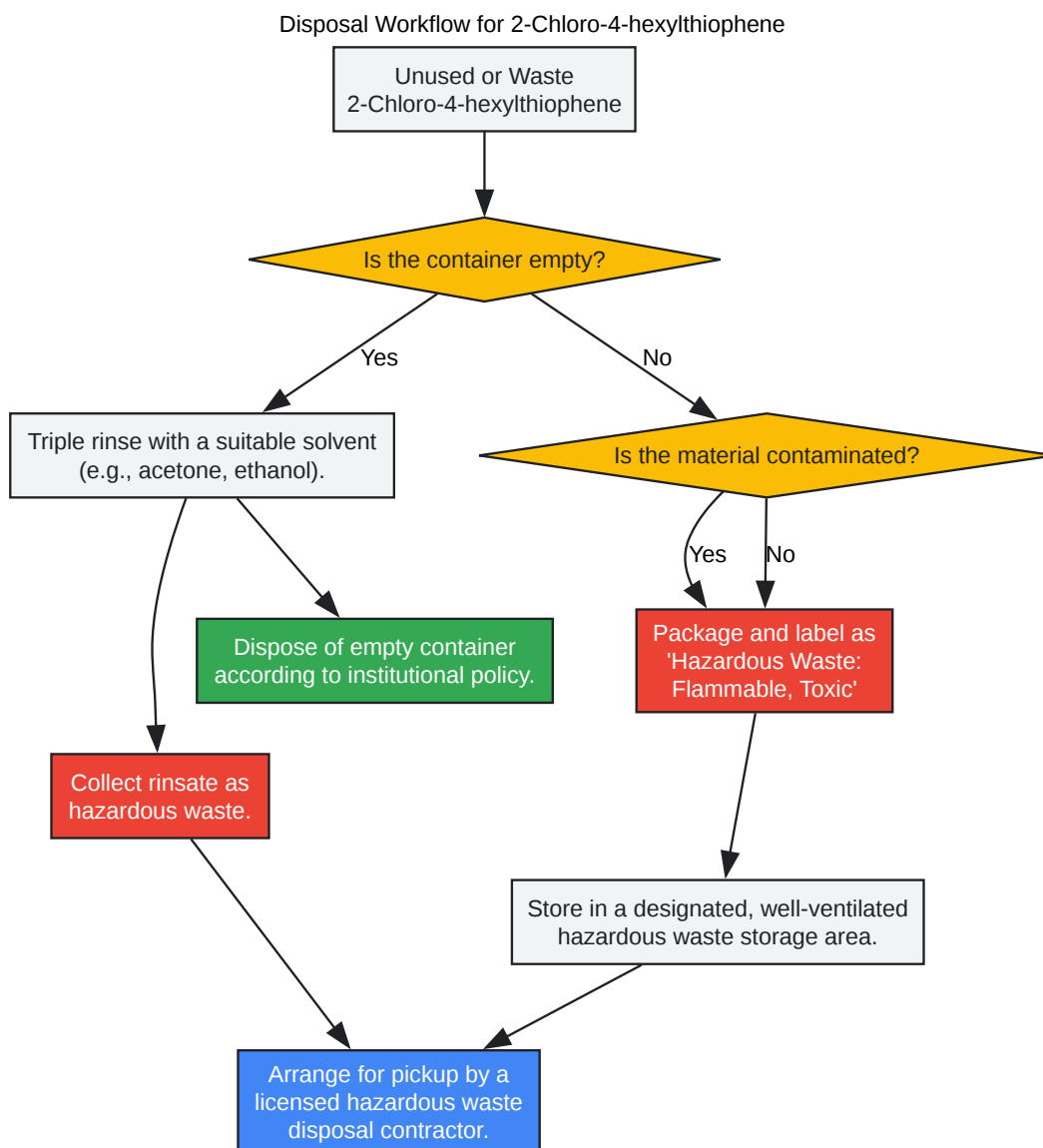
III. Spill and Emergency Procedures

In the event of a spill or accidental release, follow these procedures immediately:

- Evacuate: Evacuate the immediate area and ensure adequate ventilation.[\[2\]](#)[\[3\]](#)
- Control Ignition Sources: Remove all sources of ignition.[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Containment: Do not let the product enter drains.[\[1\]](#)[\[3\]](#) Cover drains and collect, bind, and pump off spills.[\[1\]](#)[\[3\]](#)
- Absorption: Take up the spill with a liquid-absorbent material (e.g., Chemizorb®).[\[1\]](#)[\[3\]](#)
- Disposal: Dispose of the absorbent material and contaminated items properly as hazardous waste.[\[1\]](#)[\[3\]](#)
- Decontamination: Clean the affected area thoroughly.

IV. Disposal Workflow

The proper disposal of **2-Chloro-4-hexylthiophene** must be conducted in compliance with all federal, state, and local regulations. The following diagram outlines the general decision-making process for its disposal.



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Caption: Decision workflow for the safe disposal of **2-Chloro-4-hexylthiophene**.

V. Detailed Disposal Protocol

The primary method for the disposal of **2-Chloro-4-hexylthiophene** is through an approved hazardous waste disposal plant. It is crucial to adhere to the following steps:

- Waste Identification: Clearly label the waste container with "Hazardous Waste," the chemical name "**2-Chloro-4-hexylthiophene**," and a description of its hazards (Flammable, Toxic).
- Containerization:
 - Use a chemically compatible and properly sealed container for the waste.
 - Do not mix with other incompatible waste streams.
- Storage:
 - Store the waste in a designated and well-ventilated hazardous waste storage area.
 - Keep the container tightly closed.^{[1][2][3][4]}
 - Store away from sources of ignition.
- Arranging for Disposal:
 - Contact your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor to arrange for pickup and disposal.
 - Provide the Safety Data Sheet (SDS) to the disposal contractor.
 - Ensure all paperwork and manifests are completed as required by regulations.

Disclaimer: The information provided is a guide and does not supersede any local, state, or federal regulations. All chemical products should be handled with the recognition of "having unknown hazards and toxicity."^[5] Safe usage conditions are the responsibility of the user.^[5] Always consult your institution's EHS department for specific guidance.

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